Protocol for dissolving 1-Chloroisoquinoline-3-carboxamide for experiments

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Compound of Interest

Compound Name:	*1-Chloroisoquinoline-3-carboxamide*
CAS No.:	*1152888-86-2*
Cat. No.:	*B1372357*

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Application Note: Protocol for Dissolving **1-Chloroisoquinoline-3-carboxamide**

Part 1: Introduction & Physicochemical Context

1.1 The Challenge of Dissolution **1-Chloroisoquinoline-3-carboxamide** (1-Cl-IQCA) is a critical heterocyclic intermediate, often utilized in the synthesis of Hypoxia-Inducible Factor (HIF) prolyl hydroxylase inhibitors (e.g., Roxadustat analogs). Its solubility profile is governed by two competing structural features:

- The Isoquinoline Core (Lipophilic): The aromatic bicyclic system drives high logP (estimated ~2.5–3.0), making the compound hydrophobic and resistant to aqueous solvation.
- The Carboxamide Moiety (Lattice Energy): The amide group at position 3 acts as both a hydrogen bond donor and acceptor. In the solid state, this facilitates strong intermolecular hydrogen bonding, creating a stable crystal lattice that requires significant energy (solvent strength) to disrupt.

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1.2 Stability Warning (Critical) The C1-position chlorine atom in isoquinolines is electrophilic. While stable in aprotic organic solvents, it is susceptible to nucleophilic displacement (hydrolysis) in the presence of water or alcohols under acidic/basic catalysis, converting it to the inactive 1-hydroxyisoquinoline (isocarbostyril) derivative.

- Directive: Use anhydrous solvents for stock preparation. Avoid storing stock solutions in protic solvents (Ethanol/Methanol) for extended periods.

Part 2: Solvent Selection Matrix

The following solubility data is derived from structural analogs (e.g., Roxadustat intermediates) and standard solubility parameters for chlorinated isoquinolines.

Solvent	Solubility Potential	Application	Notes
DMSO (Anhydrous)	High (>25 mg/mL)	Primary Stock	Preferred solvent. Disrupts amide H-bonds effectively.
DMF (Anhydrous)	High (>30 mg/mL)	Alternative Stock	Use if DMSO interferes with downstream chemical reactions.
Ethanol (100%)	Low/Moderate (<5 mg/mL)	Not Recommended	Risk of nucleophilic attack (solvolysis) over time; poor solubility.
Water / PBS	Insoluble (<0.1 mg/mL)	Assay Medium	Do not use for stock. Compound will precipitate immediately.

Part 3: Preparation Protocols

Protocol A: Preparation of 10 mM Stock Solution

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Target Concentration: 10 mM (approx. 2.06 mg/mL depending on exact MW) Reagents: 1-Cl-IQCA (Solid), Anhydrous DMSO (Grade ≥99.9%).

- Calculate Mass: Determine the Molecular Weight (MW) of your specific derivative (approx. 206.63 g/mol for $C_{10}H_7ClN_2O$).
  - Formula: Mass (mg) = [Concentration (mM) × Volume (mL) × MW (g/mol)] / 1000.
- Weighing: Weigh the solid into a sterile, amber glass vial.
  - Why Amber? Halogenated heterocycles can be light-sensitive.
  - Why Glass? DMSO can leach plasticizers from low-quality polypropylene tubes.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the center of the vial.
- Dissolution Mechanics:
  - Vortex vigorously for 30–60 seconds.
  - If solid remains: Sonicate in a water bath at 35°C for 5 minutes.
  - Visual QC: Hold the vial up to a light source. The solution must be perfectly clear. Any turbidity indicates undissolved micro-crystals.

Protocol B: Aqueous Dilution (The "Sandwich" Method)

Objective: Dilute stock into cell culture media (e.g., DMEM) without precipitating the compound. Risk:[1] Direct addition of high-concentration DMSO stock to water causes a rapid polarity shift, forcing the lipophilic compound to "crash out" as a precipitate.

- Prepare Intermediate Dilution (10x):
  - Dilute the 10 mM DMSO stock 1:10 into a compatible intermediate solvent (e.g., pure DMSO or a 50:50 DMSO:PBS mix only if used immediately) to create a 1 mM working solution.
- Rapid Dispersion:

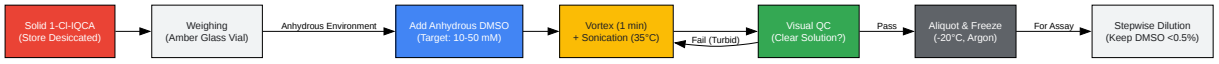
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- Pipette the culture media into a tube first.
- While vortexing the media gently, inject the working solution into the center of the liquid vortex.
- Do not pipette the compound onto the side of the tube (it will crystallize on the plastic).

- Final Concentration Limit: Ensure the final DMSO concentration in the assay is <0.5% (v/v) to avoid solvent toxicity.

Part 4: Workflow Visualization

The following diagram illustrates the logical flow from solid handling to assay validation, ensuring sample integrity.



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Caption: Workflow for the solubilization and valid storage of **1-Chloroisoquinoline-3-carboxamide**.

Part 5: Storage & Stability

- Temperature: Store stock solutions at -20°C or -80°C.
- Freeze-Thaw: Limit to <3 cycles. Repeated moisture ingress during thawing promotes hydrolysis of the 1-chloro group.
- Hygroscopicity: DMSO is hygroscopic (absorbs water from air). Always seal vials with Parafilm or use screw caps with PTFE liners.

References

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